

Tungstosilicic Acid Hydrate (CAS 12027-43-9): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tungstosilicic acid, hydrate

Cat. No.: B3069084

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction

Tungstosilicic acid hydrate, also known as silicotungstic acid hydrate, is a heteropoly acid with the chemical formula $H_4[Si(W_3O_{10})_4] \cdot xH_2O$.^[1] It is a white, crystalline powder that is highly soluble in water and polar organic solvents.^{[2][3]} Recognized for its strong Brønsted acidity, thermal stability, and unique structure, this compound has emerged as a versatile tool in various scientific disciplines.^[2] For researchers in drug development and related fields, tungstosilicic acid hydrate offers significant utility as a potent catalyst in organic synthesis, a reagent in analytical chemistry, and a component in the formulation of advanced materials.^{[2][4]}

This technical guide provides a comprehensive overview of tungstosilicic acid hydrate (CAS 12027-43-9), focusing on its core properties, experimental applications, and relevant protocols to support its use in a research and development setting.

Core Properties and Data

The utility of tungstosilicic acid hydrate stems from its distinct chemical and physical properties. The central silicon atom in the Keggin anion structure is key to its high acidity and stability.^[5] Quantitative data for this compound are summarized below.

Physical Properties

A summary of the key physical properties of tungstosilicic acid hydrate is presented in Table 1.

Property	Value	References
Appearance	White to light yellow crystalline powder or chunks.	[2][4]
Molecular Formula	$\text{H}_4[\text{Si}(\text{W}_3\text{O}_{10})_4] \cdot x\text{H}_2\text{O}$	[1]
Molecular Weight	2878.17 g/mol (anhydrous basis)	[1][2]
Melting Point	25 °C	[2][4]
Density	4.5 g/cm ³	[2]
Solubility	Very soluble in water; soluble in polar organic solvents.	[2][3]

Chemical and Safety Data

Table 2 outlines the primary chemical and safety information for tungstosilicic acid hydrate. Its strong acidity is a defining characteristic.

Property	Value / Information	References
CAS Number	12027-43-9	[2]
Synonyms	Silicotungstic acid hydrate, 12-Tungstosilicic acid hydrate	[2][6]
pH	1.98 (Acidic)	[4]
Stability	Stable under normal conditions.	[4]
Primary Hazards	Causes skin irritation and serious eye irritation. May cause respiratory irritation.	[7]
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.	[4]

Key Applications in Research and Drug Development

Tungstosilicic acid hydrate is a multifaceted compound with applications spanning catalysis, analytical procedures, and material science, many of which are integral to the drug discovery and development pipeline.

- **Homogeneous and Heterogeneous Catalysis:** Its strong acidity makes it an effective catalyst for a wide range of organic reactions, including esterification, alkylation, and the synthesis of heterocyclic compounds, which are common scaffolds in medicinal chemistry.[\[2\]](#)[\[8\]](#)
- **Analytical Reagent:** It is employed for the precipitation and quantification of alkaloids and proteins, a crucial step in sample preparation and analysis.[\[9\]](#)
- **Histology:** It is used as a component in developing solutions for specialized staining protocols, aiding in the microscopic analysis of tissues.
- **Drug Formulation:** While less documented with specific protocols, heteropoly acids are noted for their potential role in drug formulation to enhance the solubility and bioavailability of active pharmaceutical ingredients (APIs).[\[2\]](#)

Experimental Protocols and Methodologies

Detailed and reproducible experimental protocols are critical for successful research. The following sections provide methodologies for key applications of tungstosilicic acid hydrate.

Synthesis of Tungstosilicic Acid Hydrate

This protocol describes the synthesis of the parent compound from sodium tungstate and sodium silicate.

Materials:

- Sodium tungstate dihydrate ($\text{Na}_2\text{WO}_4 \cdot 2\text{H}_2\text{O}$)
- Sodium silicate solution

- Concentrated hydrochloric acid (HCl)
- Diethyl ether
- Deionized water

Procedure:

- Dissolve 15g of sodium tungstate dihydrate in 30mL of deionized water in a suitable flask.
- Add 1.16g of sodium silicate solution.
- Heat the mixture to just below boiling while stirring vigorously.
- Over a period of 30 minutes, add concentrated HCl dropwise using a pipette.
- Cool the solution to room temperature and filter.
- To the filtrate, slowly add 5mL of concentrated HCl.
- Transfer the solution to a separatory funnel and perform an extraction with 12mL of diethyl ether. Three layers should form; if not, add more ether.
- Withdraw and save the bottom layer. Repeat the extraction with the middle layer until the yellow product is completely removed.
- Combine the ether extracts and wash with a solution of 4mL of concentrated HCl and 4mL of ether.
- Separate the lower ether layer and place it in an evaporating dish.
- Allow the ether to evaporate in a fume hood to yield the crystalline product.
- Dry the sample and record the yield.



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Figure 1: Workflow for the laboratory synthesis of tungstosilicic acid.

Catalysis: Synthesis of Butyraldehyde Glycol Acetal

This protocol demonstrates the use of tungstosilicic acid supported on activated carbon as a solid acid catalyst.

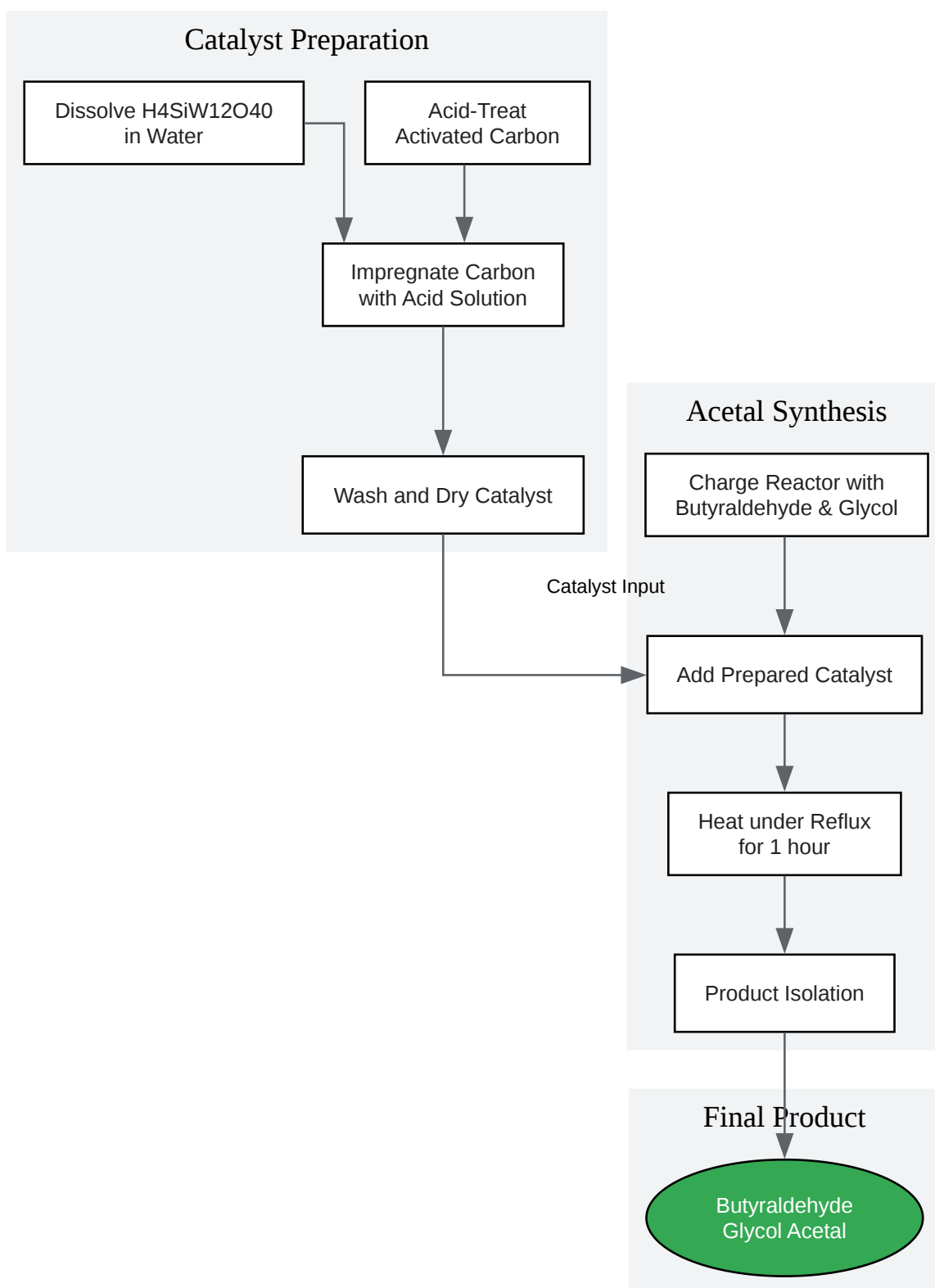
Materials:

- Tungstosilicic acid hydrate
- Activated Carbon
- Nitric Acid (30% w/v)
- Butyraldehyde
- Glycol
- Three-neck flask (100 ml), stirrer, reflux condenser, thermometer

Procedure:

- Catalyst Preparation: a. Prepare a solution by dissolving 15.0g of tungstosilicic acid in 40mL of deionized water. b. Treat 5.0g of activated carbon with 30% HNO₃ and heat under reflux for 2 hours. c. Add the treated activated carbon to the tungstosilicic acid solution under vigorous stirring and impregnate for 6 hours. d. Wash the resulting black solid with distilled water and dry at 105°C for 24 hours. Store in a desiccator.

- Acetal Synthesis: a. Set up a 100mL three-neck flask with a stirrer, reflux condenser, and thermometer. b. Charge the flask with butyraldehyde and glycol in a 1:1.5 molar ratio. c. Add the prepared catalyst ($\text{H}_4\text{SiW}_{12}\text{O}_{40}/\text{C}$) at a mass ratio of 1.0% relative to the total reactants. d. Heat the mixture and maintain the reaction for 1.0 hour. e. Monitor the reaction progress and isolate the product upon completion.



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Figure 2: Experimental workflow for catalyzed acetal synthesis.

Analytical Protocol: Protein Precipitation

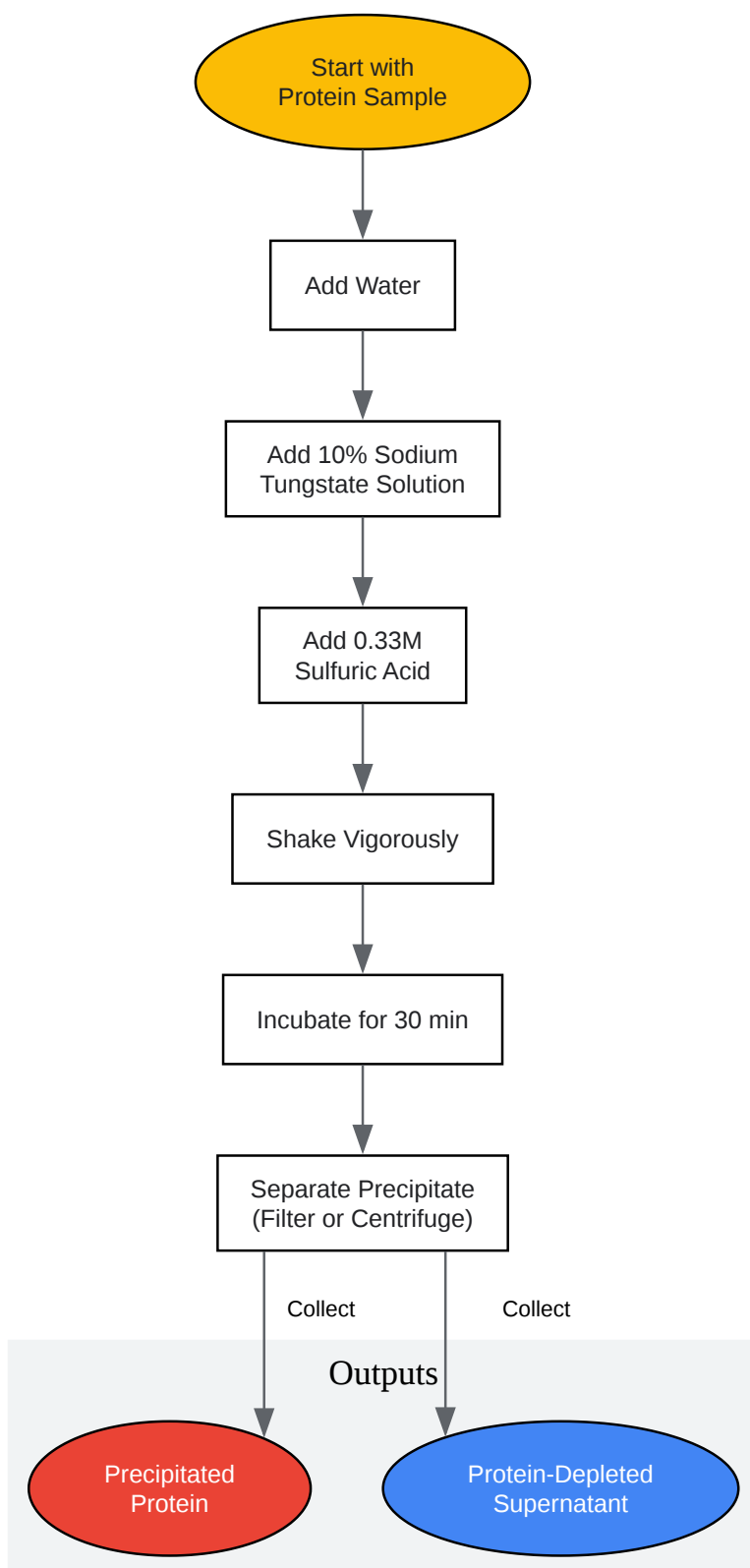
This method uses a tungstic acid solution, prepared from sodium tungstate, to precipitate proteins from a sample, which is a common step to remove interfering substances before analysis.

Materials:

- Sample containing protein
- 10% Sodium tungstate solution
- 0.33 mol/L Sulfuric acid solution
- Deionized water
- 20mL volumetric flask
- Centrifuge or filtration setup

Procedure:

- Place a known quantity (e.g., 2mL) of the protein-containing sample into a 20mL volumetric flask.
- Add 14mL of deionized water.
- Add 2.0mL of 10% sodium tungstate solution.
- Add 2.0mL of 0.33 mol/L sulfuric acid solution. This reacts with sodium tungstate to form tungstic acid in situ, which acts as the precipitating agent.
- Shake the mixture vigorously.
- Allow the mixture to stand for 30 minutes for the precipitate to fully form.
- Separate the precipitated protein by filtration or centrifugation. The resulting supernatant is cleared of the precipitated proteins.



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Figure 3: Logical workflow for protein precipitation using tungstic acid.

Conclusion

Tungstosilicic acid hydrate (CAS 12027-43-9) is a powerful and versatile heteropoly acid with significant applications for professionals in research and drug development. Its strong acidity and stability make it an exceptional catalyst for synthesizing complex organic molecules and potential drug candidates. Furthermore, its utility in analytical techniques such as protein precipitation underscores its importance in sample preparation and bioanalysis. The detailed protocols and structured data provided in this guide are intended to facilitate the effective and safe implementation of this compound in the laboratory, empowering researchers to leverage its unique properties to advance their scientific goals.

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